

Technical Guide: 4-Chloro-2,6-dinitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2,6-dinitrobenzoic acid

CAS No.: 95192-57-7

Cat. No.: B1607894

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Systematic Nomenclature, Synthesis, and Structural Reactivity

Executive Summary

4-Chloro-2,6-dinitrobenzoic acid (CAS: 95192-57-7) is a highly functionalized aromatic intermediate characterized by a sterically crowded carboxylic acid group and an electron-deficient benzene ring.^{[1][2][3][4][5][6][7]} Distinct from its more common isomer (4-chloro-3,5-dinitrobenzoic acid), the 2,6-dinitro variant exhibits unique physicochemical properties driven by the "ortho effect," where the bulky nitro groups at positions 2 and 6 impose significant steric hindrance on the carboxyl moiety.^{[6][7]} This guide outlines the IUPAC nomenclature standards, validated synthetic pathways, and the specific reactivity profile relevant to medicinal chemistry and supramolecular synthesis.^{[6][7]}

Nomenclature and Structural Definition

IUPAC Name Construction

The systematic name **4-Chloro-2,6-dinitrobenzoic acid** is the Preferred IUPAC Name (PIN).^{[1][5][6][7]} The nomenclature follows the hierarchy of functional groups and locant assignment

rules:

- Principal Functional Group: The carboxylic acid (-COOH) takes priority, defining the parent structure as benzoic acid.^{[5][6][8]} The carbon atom attached to the carboxyl group is designated as C1.^{[5][6][8]}
- Numbering: The ring is numbered to give the lowest possible locants to the substituents.^{[5][6][8]}
 - Nitro groups are at positions 2 and 6.^{[5][6][8][9][10][11]}
 - Chlorine is at position 4.^{[1][5][6][8]}
 - The set of locants is 2, 4, 6.^{[6][7][9][10][11][12][13][14]}
- Alphabetical Order: Substituents are listed alphabetically (Chloro before Nitro).
 - Correct Name: **4-Chloro-2,6-dinitrobenzoic acid**.^{[1][2][3][4][5][6][7][13][14][15]}

Structural Analysis & The Ortho Effect

The molecule possesses a plane of symmetry passing through the C1-C4 axis.^{[5][6][8]}

- Steric Inhibition of Resonance: The nitro groups at C2 and C6 force the carboxylic acid group out of the plane of the benzene ring.^{[6][8]} This steric crowding (the ortho effect) significantly alters reactivity:
 - Esterification: Standard Fischer esterification is often inhibited; acid chloride formation requires forcing conditions or specific reagents (e.g., thionyl chloride with DMF catalyst).^{[5][6][8]}
 - Decarboxylation: The electron-withdrawing nature of the nitro groups, combined with steric strain, makes the compound susceptible to thermal decarboxylation, yielding 1-chloro-3,5-dinitrobenzene (5-chloro-1,3-dinitrobenzene).^{[6][7]}

Feature	Specification
Formula	C ₇ H ₃ ClN ₂ O ₆
Molecular Weight	246.56 g/mol
CAS Number	95192-57-7
SMILES	OC(=O)C1=C([O-])C=C(Cl)C=C1[O-]
Geometry	Non-planar carboxyl group (torsional strain from 2,6-NO ₂). [3] [5] [6] [7] [15] [16]

Physicochemical Profile

The following data summarizes the key physical properties relevant to handling and synthesis.

Property	Value	Notes
Appearance	Yellow crystalline powder	Nitro groups impart color. [5] [6] [7]
Melting Point	205–206 °C	High MP due to symmetry and polarity. [5] [6] [8]
Predicted pKa	−0.96 ± 0.34	Highly acidic due to electron-withdrawing NO ₂ groups. [5] [6] [8]
Solubility	Soluble in EtOAc, DMSO, MeOH	Poorly soluble in cold water; soluble in aqueous base. [6] [7]
Stability	Heat Sensitive	Risk of decarboxylation at elevated temperatures (>200°C). [5] [6] [8]

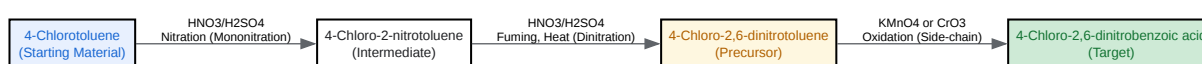
Synthetic Pathways[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)[\[15\]](#)

The synthesis of **4-Chloro-2,6-dinitrobenzoic acid** is challenging due to the directing effects of the substituents.[\[5\]](#)[\[6\]](#)[\[7\]](#) Direct nitration of 4-chlorobenzoic acid yields the 3,5-dinitro isomer.

[5][6][7] Therefore, the oxidation of 4-chloro-2,6-dinitrotoluene is the preferred industrial and laboratory route.[5][6][7]

Validated Synthetic Route (Graphviz Diagram)

The pathway begins with 4-chlorotoluene, utilizing the methyl group's ortho-directing power to install nitro groups at positions 2 and 6, followed by oxidation.[6][7]



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Figure 1: Step-wise synthesis of **4-Chloro-2,6-dinitrobenzoic acid** from 4-chlorotoluene.

Detailed Methodology

- Nitration (Step 1 & 2): 4-Chlorotoluene is nitrated using a mixture of concentrated nitric and sulfuric acids.[5][6][8] The methyl group directs the incoming nitro groups to the ortho positions (2 and 6).[5][8] Separation of isomers may be required after the first nitration, but dinitration drives the reaction to the thermodynamically stable 2,6-dinitro product.[6][7]
- Oxidation (Step 3): The methyl group of 4-chloro-2,6-dinitrotoluene is oxidized to a carboxylic acid.[5][6]
 - Reagents: Potassium permanganate (KMnO₄) in aqueous pyridine or Chromium trioxide (CrO₃) in acetic acid/sulfuric acid.[5][6][8]
 - Conditions: Reflux is required.[5][6][8] The reaction mixture must be monitored carefully as the electron-deficient ring resists oxidation, but the product is prone to decarboxylation if overheated.[6][7]

Reactivity and Applications

Nucleophilic Aromatic Substitution (S_NAr)

While the chlorine atom is at position 4, it is meta to the nitro groups at 2 and 6.[6][8]

Consequently, the chlorine is not activated by the resonance withdrawal of the nitro groups (as

it would be in the 1-chloro-2,4-dinitro isomer).[6][7]

- Activation: The chlorine is activated primarily by the para-carboxyl group (moderate activation) and the inductive effect (-I) of the nitro groups.[5]
- Utility: Despite lower reactivity, it serves as a scaffold for synthesizing complex hydrazines and crown ethers by displacing the chlorine with strong nucleophiles (e.g., hydrazine, amines) under forcing conditions.[6][7]

Supramolecular Chemistry

The compound is a key building block for bis(dinitrophenyl) crown ethers and stable free radicals (e.g., hydrazyl radicals).[7][8] The 2,6-dinitro motif provides specific steric shielding that stabilizes radical species derived from the molecule.[6][7]

Experimental Protocol: Acid Chloride Formation

Due to the steric hindrance of the 2,6-nitro groups, converting this acid to its acid chloride requires specific conditions to avoid failure or decomposition.[6][7]

Objective: Synthesis of 4-Chloro-2,6-dinitrobenzoyl chloride.

Reagents:

- **4-Chloro-2,6-dinitrobenzoic acid** (1.0 eq)[5][6][7]
- Thionyl Chloride (SOCl₂) (5.0 eq)[5][7][8]
- N,N-Dimethylformamide (DMF) (Catalytic, 2-3 drops)[6][7]

Procedure:

- Setup: Equip a dry round-bottom flask with a reflux condenser and a drying tube (CaCl₂).
- Addition: Suspend the acid in neat thionyl chloride. Add catalytic DMF.[5][6][8]
- Reaction: Heat the mixture to reflux (75°C) for 3–5 hours. The suspension should clear as the acid chloride forms.[5][6][8]

- Note: If the reaction is sluggish, verify the quality of SOCl₂. The steric bulk prevents rapid attack.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Workup: Distill off excess thionyl chloride under reduced pressure.
- Purification: The residue is typically used directly in the next step (e.g., amide coupling) to minimize hydrolysis risk.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Safety and Handling (Self-Validating Systems)

Working with polynitro aromatic compounds requires strict adherence to safety protocols to prevent thermal runaway or explosion.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Hazard Class	Risk Description	Mitigation Protocol
Explosion Hazard	Polynitro compounds can decompose violently at high temperatures. [5] [6] [7]	DSC Check: Perform Differential Scanning Calorimetry before scaling up (>5g). Never heat neat residue >180°C.
Skin Sensitization	Potent skin irritant and sensitizer. [5] [6] [8]	Double Gloving: Use Nitrile gloves (min 0.11mm). [5] [6] [8] Wash immediately if yellow staining occurs. [5] [6] [8]
Pressure Buildup	Decarboxylation releases CO ₂ gas. [5] [6] [8]	Venting: Ensure reaction vessels are not sealed tight during heating; use pressure-relief valves. [5] [6] [8]

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- To cite this document: BenchChem. [Technical Guide: 4-Chloro-2,6-dinitrobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at:
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